

Physical Characteristics of Diiodomethane-¹³C,^{d2}: A Technical Master Guide

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Compound of Interest

Compound Name: Diiodomethane-¹³C,^{d2}

CAS No.: 1217038-24-8

Cat. No.: B1142166

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Executive Summary

Diiodomethane-¹³C,^{d2} (Methylene iodide-¹³C,^{d2}) is a high-value stable isotope reagent used primarily in organic synthesis for the installation of isotopically labeled cyclopropane rings and methylene bridges. Its core utility lies in Simmons-Smith cyclopropanation, where it serves as the carbenoid precursor, allowing precise tracking of carbon and hydrogen/deuterium atoms in metabolic stability studies and structural elucidation (NMR/MS).

This guide provides a rigorous physicochemical profile, spectroscopic data, and handling protocols designed for researchers in drug discovery and structural biology.

Molecular Identity & Physicochemical Profile[1][2][3][4][5][6][7]

The substitution of Carbon-12 with Carbon-13 and Hydrogen-1 with Deuterium significantly alters the mass and spectroscopic properties while retaining the chemical reactivity of the parent compound.

Nomenclature & Identification

Parameter	Specification
Chemical Name	Diiodomethane-13C,d2
Synonyms	Methylene iodide-13C,d2; Bis(iodo)methane-13C,d2
CAS Number	1217038-24-8 (Isotopologue specific)
Parent CAS	75-11-6 (Unlabeled Diiodomethane)
Molecular Formula	CD I
Molecular Weight	270.84 g/mol (Calculated) vs 267.84 g/mol (Unlabeled)
SMILES	[2H](I)I

Physical Properties Table

Note: Values for the labeled compound are derived from the parent compound with adjustments for isotopic mass effects.

Property	Value (Labeled)	Value (Unlabeled Ref)	Notes
Appearance	Colorless to amber liquid	Colorless liquid	Darkens upon light exposure (l release).
Density	~3.36 g/mL @ 25°C	3.325 g/mL	Increased density due to C and D mass contribution.
Boiling Point	68–70 °C @ 11 mmHg	181 °C (dec) @ 760 mmHg	Decomposes near BP at atm pressure. Distill under vacuum.
Melting Point	~6 °C	6 °C	Freezes in cold storage.
Refractive Index ()	~1.74	1.741	Extremely high RI; used in optical contact liquids.
Solubility	Ether, DCM, Ethanol	Water (Negligible)	Hydrophobic; miscible with organic solvents.

Spectroscopic Characterization (The "Fingerprint")

For researchers validating the identity of **Diiodomethane-13C,d2**, Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) provide distinct signatures.

Nuclear Magnetic Resonance (NMR)

The presence of

C (Spin 1/2) and Deuterium (Spin 1) creates a unique coupling pattern.

- C NMR (Proton Decoupled):

- Chemical Shift (δ): -54.0 to -56.0 ppm (Relative to TMS).
 - Mechanistic Note: The heavy atom effect of two Iodine atoms causes significant shielding, pushing the signal upfield (negative ppm), a rare occurrence for sp^3 carbons.
- Multiplicity: Quintet (1:2:3:2:1).
- Coupling Constant (J): ~20–25 Hz.
- Explanation: The ^{13}C nucleus couples with two equivalent Deuterium nuclei (^{2}D). Multiplicity = $nI + 1$, where n is the number of equivalent nuclei and I is the spin quantum number. For ^{2}D , $I = 1$.
 $Multiplicity = 2(1) + 1 = 5$ (Quintet).
- 1H NMR:
 - Silent. (Ideally, no signal should be observed if isotopic purity is >99% D. Residual protio-species CHD I may appear as a doublet split by J_{CH} C with 1H (Hz).

Mass Spectrometry (MS)

- Ionization: EI (Electron Impact) or CI (Chemical Ionization).
- Molecular Ion (M^+)

):m/z 271 (Dominant peak for

CD

I

).

- Fragmentation:

- m/z 144 (

- CD

- I

-).

- m/z 17 (

- CD

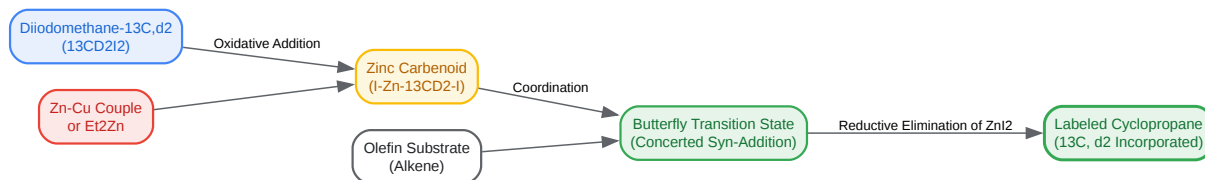
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Applications in Drug Development: The Simmons-Smith Reaction

The primary application of **Diiodomethane-13C,d2** is the Simmons-Smith Cyclopropanation. This reaction installs a labeled cyclopropane ring, a bioisostere often used to increase metabolic stability (blocking metabolic soft spots) or constrain conformation.

Mechanistic Workflow

The reaction utilizes a Zinc-Carbenoid intermediate (Furukawa reagent or Zn-Cu couple) to transfer the labeled methylene group stereospecifically.^[1]



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Figure 1: Mechanistic pathway of Simmons-Smith cyclopropanation using **Diiodomethane-13C,d2**, illustrating the transfer of the isotopically labeled carbenoid.

Strategic Utility in Drug Design

- Metabolic Blocking: Deuterium at the cyclopropane ring () can significantly reduce the rate of CYP450-mediated oxidation due to the Kinetic Isotope Effect (KIE).
- Tracer Studies: The ¹³C label allows for easy detection of the drug fragment in complex biological matrices using ¹³C-NMR or LC-MS/MS.

Experimental Protocol: Labeled Cyclopropanation

Safety Warning: Diiodomethane is toxic and corrosive. The reaction involves organozinc species which can be pyrophoric. Perform all steps in a fume hood under inert atmosphere (Argon/Nitrogen).

Reagents

- Substrate: 1.0 eq (Alkene)
- **Diiodomethane-13C,d2**: 2.0 – 3.0 eq
- Diethylzinc (Et

Zn): 2.0 – 2.5 eq (1.0 M in Hexanes)

- Solvent: Dichloromethane (Anhydrous, degassed)

Step-by-Step Procedure (Furukawa Modification)

- Setup: Flame-dry a round-bottom flask equipped with a magnetic stir bar and a rubber septum. Flush with Argon.
- Solvent Charge: Add anhydrous Dichloromethane (DCM) and the alkene substrate. Cool the mixture to 0 °C (Ice bath).
- Carbenoid Formation (In-situ):
 - Carefully add Diethylzinc (Et

Zn) dropwise via syringe. (Caution: Exothermic).
 - Stir for 10 minutes.
 - Crucial Step: Add **Diiodomethane-13C,d2** dropwise via syringe. The solution may become cloudy as the active species (

/

) forms.
- Reaction: Allow the mixture to warm slowly to Room Temperature (RT) and stir for 6–12 hours. Monitor conversion by TLC or GC-MS.
- Quench:
 - Cool back to 0 °C.
 - Slowly add saturated aqueous Ammonium Chloride (

) to quench excess organozinc. (Caution: Gas evolution).
- Workup:

- Separate layers. Extract aqueous layer with DCM (3x).
- Wash combined organics with saturated
and Brine.
- Dry over
, filter, and concentrate in vacuo.
- Purification: Flash column chromatography (Silica gel).

Safety, Stability & Handling Logic

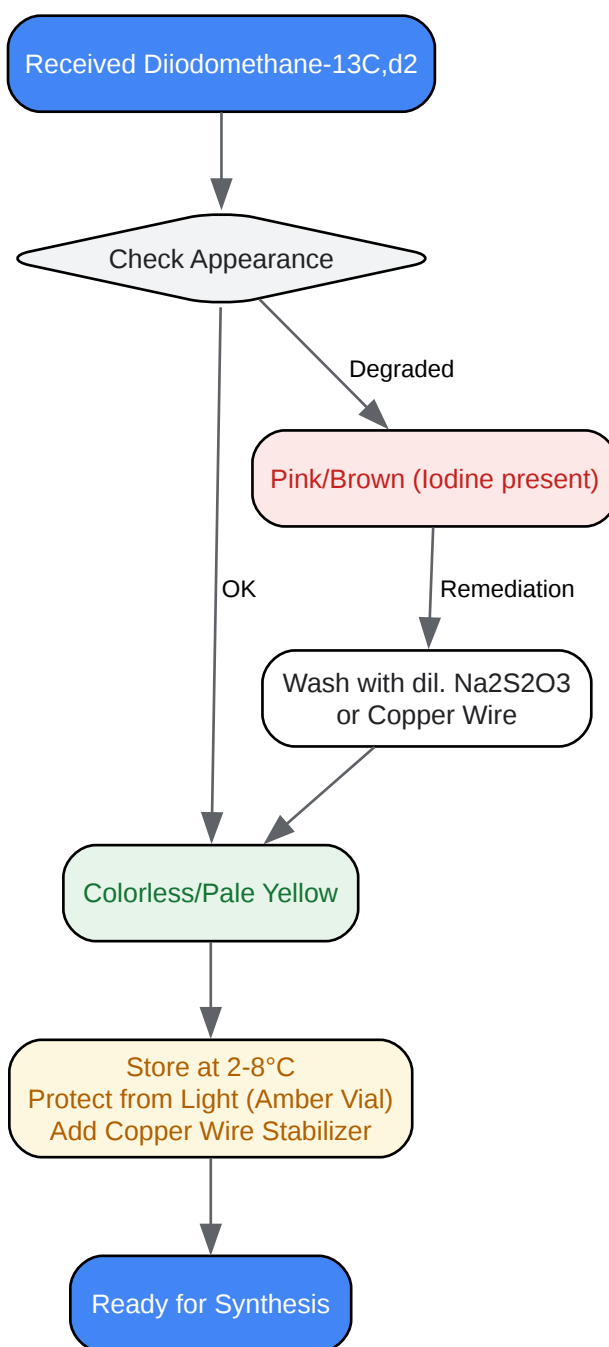
Diiodomethane-13C,d2 is expensive and chemically sensitive. Proper handling preserves isotopic purity and chemical integrity.

Decomposition Pathway

Light and heat promote homolytic cleavage of the C-I bond, generating Iodine radicals ().

Indicator: The liquid turns from colorless to pink/brown.

Storage & Handling Decision Tree



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Figure 2: Quality control and storage logic for maintaining reagent integrity.

Stabilization

- Copper Wire: Store the liquid over a piece of bright copper wire. The copper reacts with free iodine (

), preventing the autocatalytic decomposition cycle.

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